Technical Comparison Guide: Spectral Profiling of 5-Bromo-3-iodo-2-methylbenzoic Acid

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Compound of Interest

Compound Name:	*5-Bromo-3-iodo-2-methylbenzoic acid*
CAS No.:	*1379364-28-9*
Cat. No.:	*B2526748*

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Executive Summary

5-Bromo-3-iodo-2-methylbenzoic acid (CAS: 1379364-28-9) is a highly functionalized aromatic scaffold used primarily as an intermediate in the synthesis of complex pharmaceuticals (e.g., SGLT2 inhibitors) and agrochemicals.[1][2][3] Its value lies in the orthogonal reactivity of its halogen substituents: the aryl iodide (C-3) allows for selective Suzuki/Sonogashira couplings at lower temperatures, while the aryl bromide (C-5) remains intact for subsequent functionalization.

Distinguishing this compound from its precursors—specifically 5-bromo-2-methylbenzoic acid and 3-iodo-2-methylbenzoic acid—is critical, as incomplete halogenation is a common synthetic pitfall. This guide outlines the spectral fingerprints required to validate the target structure.[4]

Compound Profile & Structural Logic

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Feature	Target Compound	Primary Precursor	Competitive Analog
Name	5-Bromo-3-iodo-2-methylbenzoic acid	5-Bromo-2-methylbenzoic acid	3-Iodo-2-methylbenzoic acid
Structure	Trisubstituted (COOH, Me, I, Br)	Disubstituted (COOH, Me, Br)	Disubstituted (COOH, Me, I)
CAS	1379364-28-9	79669-49-1	133232-56-1
MW	340.94 g/mol	215.04 g/mol	262.04 g/mol
Key Diff.	H-3 replaced by Iodine	H-3 is a proton (d, J~8Hz)	H-5 is a proton (t or dd)

Structural Visualization

The steric crowding around the methyl group (C-2) is the defining feature. In the target compound, the methyl group is "buttressed" by the Iodine at C-3 and the Carboxylic acid at C-1, leading to distinct spectral shifts.

Comparative Spectral Analysis

A. H NMR Spectroscopy (Proton NMR)

The most definitive method for purity assessment is

H NMR. The loss of the H-3 proton and the simplification of the coupling pattern confirm the installation of Iodine.

Experimental Data Comparison (400 MHz, DMSO-d

)

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Proton Position	Target: 5-Bromo-3-iodo-2-methyl **(Predicted/Observed*)**	Precursor: 5-Bromo-2-methyl **(Experimental Reference)**	Diagnostic Logic
H-6 (Ar-H)	δ 7.95 – 8.05 ppm (d, Hz)	δ 7.91 ppm (d, Hz)	Ortho to COOH. Shift remains similar to precursor but slightly downfield due to global electronic withdrawal.
H-4 (Ar-H)	δ 8.10 – 8.20 ppm (d, Hz)	δ 7.63 ppm (dd, Hz)	CRITICAL DIFFERENTIATOR. In the target, H-4 is flanked by I and Br. The "ortho-halo" effect of Iodine significantly deshields this proton compared to the precursor.
H-3 (Ar-H)	ABSENT	δ 7.27 ppm (d, Hz)	Absence of this doublet confirms substitution at C-3.
-CH (Methyl)	δ 2.55 – 2.65 ppm (s)	δ 2.50 ppm (s)	The methyl group is deshielded by the adjacent Iodine (heavy atom anisotropy and steric compression).
-COOH	δ 13.0 – 13.5 ppm (br s)	δ 13.16 ppm (br s)	Typical carboxylic acid broad singlet; exchangeable with D O.

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> *Analyst Note: In the precursor (5-bromo-2-methylbenzoic acid), H-3 and H-4 show a strong ortho-coupling (*
>
> Hz). In the target, only meta-coupling (
>
> Hz) is observed between H-4 and H-6. This transition from an ABX or AMX system to an AX system is the primary confirmation of success.

B. Mass Spectrometry (MS)

Mass spectrometry provides an unambiguous confirmation of the halogen count due to the unique isotopic abundance of Bromine (

Br/

Br

1:1).

- Target (C

  H

  BrIO

  ):
  - Molecular Ion ([M-H]

    ): 339 and 341 (1:1 ratio).
  - Fragmentation: Loss of CO

    (M-44) and subsequent loss of I (M-127) or Br (M-79/81).
- Precursor (5-Bromo-2-methyl):

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- Molecular Ion: 213 and 215 (1:1 ratio).
- Differentiation: The mass shift of +126 Da (Iodine minus Hydrogen) is immediately apparent.

C. IR Spectroscopy[5][6][8]

- C=O Stretch: 1680–1700 cm

  (H-bonded acid dimer).
- C-I Stretch: Weak band

  500–600 cm

  (often obscured in fingerprint, but distinct from C-Br).
- OH Stretch: Broad band 2500–3300 cm

  .

Experimental Protocols

Protocol 1: NMR Sample Preparation

- Solvent: DMSO-d

  is preferred over CDCl

  due to the low solubility of poly-halogenated benzoic acids in chloroform.
- Concentration: 10–15 mg in 0.6 mL solvent.
- Acquisition: 16 scans min. for

  H; 256 scans for

  C.
- Reference: Residual DMSO peak at 2.50 ppm.

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Protocol 2: Rapid Purity Check (TLC)

- Stationary Phase: Silica Gel 60 F254.
- Mobile Phase: Hexane:Ethyl Acetate:Acetic Acid (70:30:1).
- Visualization: UV (254 nm). The Iodine substituent typically lowers the R

  slightly compared to the non-iodinated precursor due to increased polarizability, though the effect is subtle.
- Stain: KMnO

  (oxidizes methyl) or Iodine chamber (general).

Decision Logic for Identification

The following diagram outlines the logical workflow to confirm the identity of **5-Bromo-3-iodo-2-methylbenzoic acid** during a synthesis campaign.

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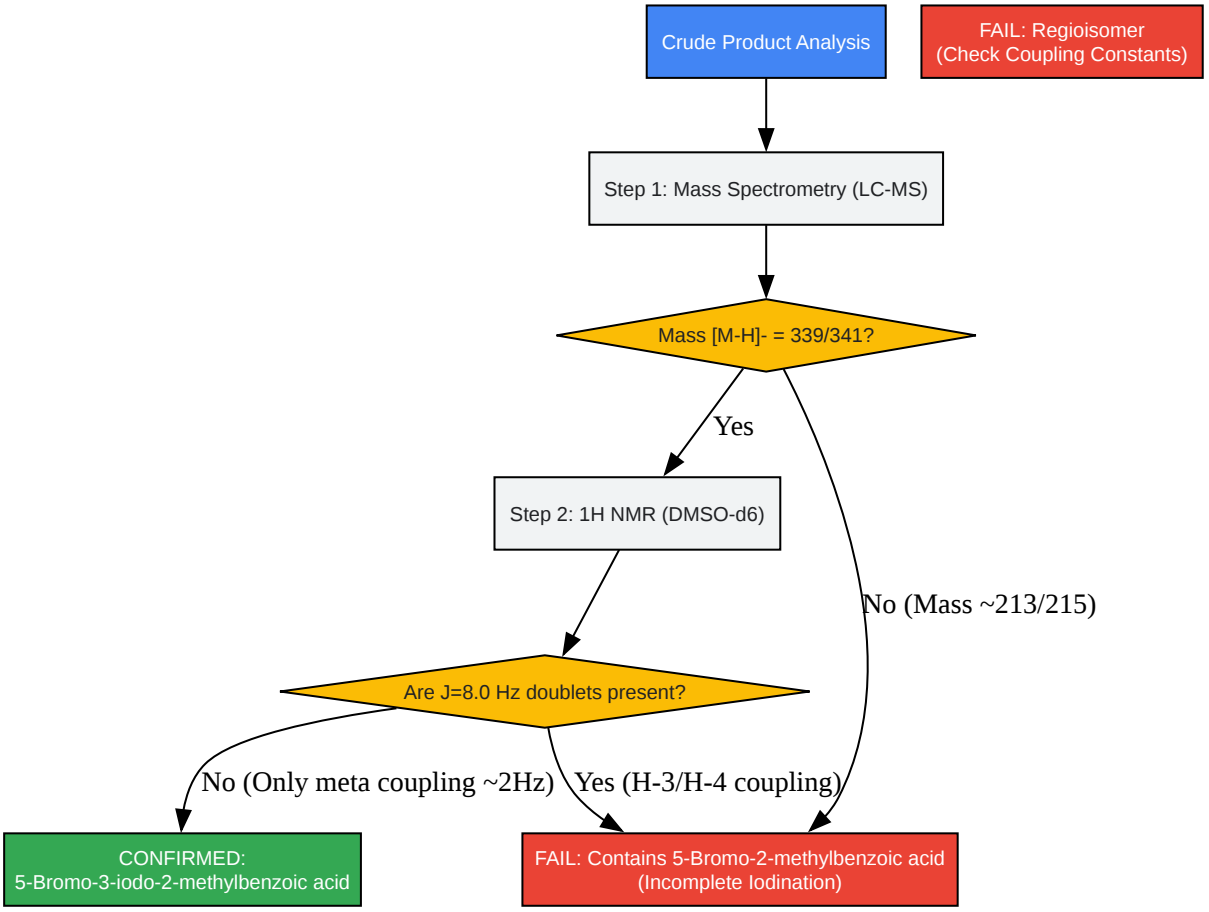

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Caption: Logical workflow for distinguishing the target compound from its mono-halogenated precursor.

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